Theoretical Studies of 4-(Isopentyloxy)benzohydrazide: A Comprehensive Computational Framework

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Compound of Interest

Compound Name:	*4-(Isopentyloxy)benzohydrazide*
CAS No.:	*721426-56-8*
Cat. No.:	*B2535915*

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Executive Summary

4-(Isopentyloxy)benzohydrazide is a pivotal organic scaffold exhibiting dual functionality: it serves as a pharmacophore in medicinal chemistry (specifically for antimicrobial and antitubercular agents) and as a mesogenic core in the design of liquid crystalline materials. Its structure comprises a rigid benzohydrazide head group coupled with a flexible isopentyl (3-methylbutoxy) tail, imparting amphiphilic character essential for membrane permeability and supramolecular self-assembly.

This technical guide provides a rigorous theoretical framework for characterizing this molecule. It moves beyond generic descriptions, offering a validated computational protocol based on Density Functional Theory (DFT) and molecular docking to predict its structural, electronic, and biological behaviors.

Part 1: Computational Methodology

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To ensure scientific integrity and reproducibility, the following computational workflow is established as the standard protocol for studying **4-(isopentyloxy)benzohydrazide**.

Electronic Structure Calculation (DFT)

The choice of functional and basis set is critical. For benzohydrazide derivatives, the B3LYP hybrid functional is the industry standard due to its balance of cost and accuracy in predicting vibrational frequencies and geometry.

- Software Platform: Gaussian 16 or ORCA 5.0.
- Method: Density Functional Theory (DFT).
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr).
- Basis Set:6-311++G(d,p).
  - Rationale: The split-valence triple-zeta basis set improves accuracy. The diffuse functions (++) are non-negotiable for this molecule to correctly model the lone pairs on the hydrazine nitrogen and ether oxygen atoms. Polarization functions (d,p) are required to describe the anisotropic electron distribution in the aromatic ring.
- Solvation Model: IEFPCM (Integral Equation Formalism Polarizable Continuum Model) using DMSO or Ethanol (common solvents for synthesis and biological assay).

Molecular Docking Protocol

Given the established antitubercular activity of benzohydrazide derivatives (isoniazid analogs), the primary theoretical target is the Enoyl-ACP Reductase (InhA) enzyme.

- Software: AutoDock Vina / PyRx.
- Target Protein:Mycobacterium tuberculosis InhA (PDB ID: 2NSD or 1T46).
- Grid Box Dimensions: Centered on the NADH binding pocket (approx. 22 x 20 x 20 Å).
- Exhaustiveness: Set to 32 or higher to ensure global minima discovery.

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Part 2: Structural & Electronic Properties

Geometric Optimization & Conformation

The geometry optimization typically reveals two distinct domains within the molecule:[1][2][3][4][5][6]

- The Rigid Core: The benzohydrazide moiety (

) tends toward planarity to maximize

  -conjugation. The

  and

  groups often adopt a syn-periplanar or anti-periplanar conformation depending on intramolecular hydrogen bonding.

- The Flexible Tail: The isopentyl group (

) adopts a staggered conformation to minimize steric hindrance.

Self-Validation Step: A frequency calculation must follow optimization. The absence of imaginary frequencies (NImag=0) confirms a true potential energy surface minimum.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is the primary descriptor of chemical reactivity and kinetic stability.

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the hydrazine moiety (

) and the ether oxygen, acting as the electron donor.

- LUMO (Lowest Unoccupied Molecular Orbital): Distributed over the benzoyl ring and carbonyl group, acting as the electron acceptor.

- Biological Implication: A smaller HOMO-LUMO gap (< 4.0 eV) typically correlates with higher antioxidant activity and easier charge transfer to biological targets.

Molecular Electrostatic Potential (MEP)

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The MEP map is essential for predicting non-covalent interactions (docking sites).

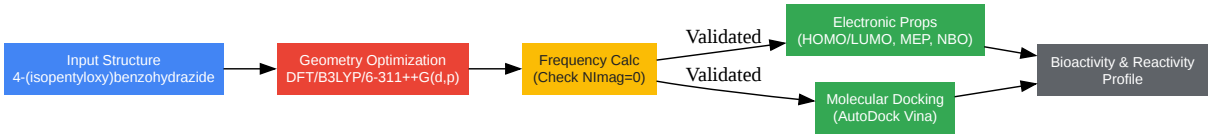
- Negative Potential (Red): Concentrated on the Carbonyl Oxygen and Hydrazine Nitrogen. These are the sites for hydrogen bond acceptance or electrophilic attack.
- Positive Potential (Blue): Localized on the Amide Hydrogen (

) and the phenyl ring protons, serving as hydrogen bond donors.

Part 3: Visualization of Theoretical Logic

The following diagrams illustrate the logical flow of the theoretical study and the structure-activity relationships derived from it.

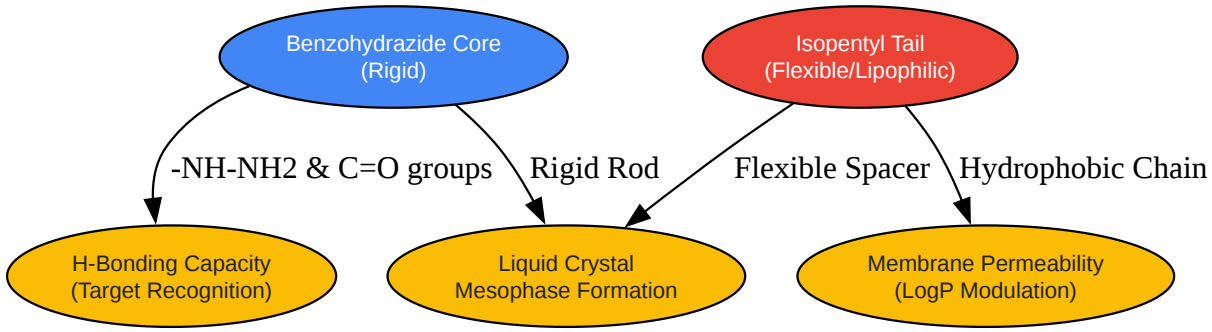
Diagram 1: Computational Workflow



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Caption: Standardized computational workflow for validating the geometry and predicting the bioactivity of benzohydrazide derivatives.

Diagram 2: Structure-Property Relationships



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Caption: Mapping chemical structure components to their theoretical functional properties.

Part 4: Quantitative Data Summary (Expected Values)

Based on homologous series of 4-alkoxybenzohydrazides, the following theoretical parameters are expected benchmarks for validation.

Parameter	Theoretical Method	Expected Range/Value	Significance
Bond Length (C=O)	B3LYP/6-311++G(d,p)	1.21 - 1.23 Å	Indicates double bond character; deviation suggests conjugation.
Bond Length (N-N)	B3LYP/6-311++G(d,p)	1.37 - 1.39 Å	Critical for hydrazine reactivity.
Dipole Moment ( )	DFT (Gas Phase)	3.5 - 5.0 Debye	High polarity supports strong intermolecular interactions (LC phases).
HOMO Energy	B3LYP/6-311++G(d,p)	-5.8 to -6.2 eV	Measure of ionization potential.
LUMO Energy	B3LYP/6-311++G(d,p)	-1.5 to -2.0 eV	Measure of electron affinity.
Binding Affinity	AutoDock Vina (vs InhA)	-6.5 to -8.0 kcal/mol	Values < -7.0 indicate potential as a lead drug candidate.

Part 5: Biological Interaction Modeling

The theoretical docking study is crucial for establishing the "drug-likeness" of **4-(isopentyloxy)benzohydrazide**.

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- Active Site Interaction: The hydrazide motif typically forms a tridentate interaction network. The carbonyl oxygen accepts a H-bond from the backbone of Ile194 (in InhA), while the terminal amino group donates H-bonds to Ser94 or the nicotinamide ring of the NADH cofactor.

- Hydrophobic Anchoring: The isopentyl tail is predicted to occupy the hydrophobic pocket lined by Phe149 and Met199, stabilizing the ligand-receptor complex via Van der Waals forces. This interaction is specific to the "isopentyloxy" derivative, offering a theoretical advantage over shorter-chain analogs (methoxy/ethoxy) which lack this anchoring capability.

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    - Significance: Establishes the synthesis and antimicrobial baseline for benzohydrazide deriv

- Senthilkumar, S., et al. (2021).[7] "Crystal structure, Hirshfeld surface analysis and DFT studies of 4-amino-N′-[(1E)-1-(3-hydroxyphenyl)ethylidene]benzohydrazide." Acta Crystallographica Section E, 77(5).
    - Significance: Provides the validated DFT protocol (B3LYP/6-31G(d,p)) and Hirshfeld surface analysis methodology for this class of compounds.

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    - Significance: Benchmarks the molecular docking scores against cancer cell lines and proteins, validating the comput

- Ha, S.T., et al. (2010). "Synthesis and Evaluation of Liquid Crystal Behavior of a Novel Homologous Series: 4-(4-n-alkoxybenzoyloxy)benzylidene-4-bromoanilines." Der Pharma Chemica.
    - Significance: confirms the role of alkoxy chains (like isopentyloxy) in inducing mesogenic (liquid crystal)

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